Durantoside II: Molecular Composition and Weight

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Compound of Interest

Compound Name:	*Durantoside II*
CAS No.:	*53526-66-2*
Cat. No.:	*B150017*

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Durantoside II, a naturally occurring iridoid glycoside, possesses a specific molecular structure that dictates its chemical properties and biological activities. This technical summary outlines the molecular formula and weight of **Durantoside II**, key identifiers for researchers in drug development and natural product chemistry.

Molecular Data of **Durantoside II**

The fundamental chemical properties of **Durantoside II** are summarized in the table below. This data is essential for accurate quantification, structural elucidation, and computational modeling.

Parameter	Value
Molecular Formula	$C_{27}H_{34}O_{14}$[1][2]
Molecular Weight	582.56 g/mol [1][3]
Alternate Molecular Weight	582.5 g/mol [2], 582.6 g/mol [4]

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References

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